

# What is the chemical structure of Tropaeolin OO?

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Compound of Interest

Compound Name: Diphenyl orange

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# An In-depth Technical Guide to Tropaeolin OO

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

Tropaeolin OO, also known by its common synonyms Acid Orange 5 and Orange IV, is an azo dye extensively utilized in various scientific and industrial applications.[1] Primarily recognized for its function as a pH indicator, it exhibits a distinct color change from red at a pH below 1.4 to a yellow-orange hue at a pH above 3.2.[2] Its utility extends to biological staining for microscopic analysis and as a chromophoric agent in the manufacturing of textiles and other materials.[1] This guide provides a comprehensive overview of the chemical and physical properties of Tropaeolin OO, detailed experimental protocols for its application, and a visualization of its chemical structure.

### **Chemical Structure and Identification**

Tropaeolin OO is a sodium salt of a sulfonated azo compound. The molecule consists of a diphenylamine moiety linked via an azo bridge to a benzene sulfonic acid group.

IUPAC Name: sodium 4-[(4-anilinophenyl)diazenyl]benzenesulfonate[3][4]

Chemical Formula: C<sub>18</sub>H<sub>14</sub>N<sub>3</sub>NaO<sub>3</sub>S[1][2][3][4][5][6][7][8]

CAS Number: 554-73-4[1][3][4][6][7][8][9][10]



Synonyms: Acid Orange 5, Orange IV, Diphenylamine Orange, C.I. Acid Orange 5, Orange GS, C.I. 13080[3][4][5][6][8][9]

Below is a diagram representing the chemical structure of Tropaeolin OO.

Caption: Chemical structure of Tropaeolin OO.

# **Physicochemical Properties**

A summary of the key physicochemical properties of Tropaeolin OO is presented in the table below. These properties are crucial for understanding its behavior in various experimental and industrial settings.

| Property                  | Value  | Reference           |
|---------------------------|--|---------------------|
| Molar Mass                | 375.38 g/mol                                     | [5][6][7][8][9][10] |
| Appearance                | Yellowish-brown or orange powder/solid           | [1][6][7][8]        |
| рКа                       | 2.0 (at 25°C)                                    | [3]                 |
| Melting Point             | Decomposes                                       | [11]                |
| Boiling Point             | Not available                                    | [6][10][11]         |
| Solubility                | Soluble in water. Soluble in 50% ethanol (0.1%). | [5][7][8][10]       |
| Absorption Maximum (λmax) | 428-434 nm (in 50% Ethanol),<br>435-445 nm       | [5][10]             |

# Experimental Protocols Preparation of Tropaeolin OO Solution for Spectrophotometric Analysis

This protocol is adapted from a study on the use of Tropaeolin OO as a chemical sensor for the determination of Palladium (II) ions.[2]



#### Materials:

- Tropaeolin OO powder
- Deionized water
- Volumetric flasks (100 mL)
- Analytical balance

#### Procedure:

- Accurately weigh 0.106 g of Tropaeolin OO powder using an analytical balance.
- Transfer the weighed powder into a 100 mL volumetric flask.
- Add approximately 50 mL of deionized water to the flask and swirl to dissolve the powder.
- Once the powder is fully dissolved, add deionized water to the flask up to the 100 mL mark.
- Stopper the flask and invert it several times to ensure a homogenous solution. This creates a base solution of Tropaeolin OO.
- Further dilutions can be made from this base solution as required for specific experimental concentrations. For example, to prepare a solution with a concentration in the range of 10<sup>-5</sup> to 10<sup>-6</sup> mol/dm³, the base solution can be diluted accordingly in water or a suitable buffer.[2]

## Use as a pH Indicator

Tropaeolin OO is a widely used acid-base indicator. Its effective pH range is between 1.4 and 3.2.[2]

#### Procedure:

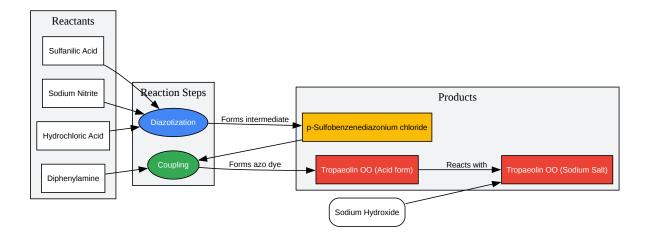
- Prepare a dilute aqueous solution of Tropaeolin OO (e.g., 0.1% w/v).
- Add 2-3 drops of the indicator solution to the solution being titrated.



 The color of the solution will be red in acidic conditions (pH < 1.4) and will transition to orange-yellow as the pH increases above 3.2.

# **Synthesis Pathway**

Tropaeolin OO is synthesized via a diazo coupling reaction. The general workflow involves the diazotization of sulfanilic acid followed by coupling with diphenylamine.



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Caption: Synthesis workflow for Tropaeolin OO.

# **Applications in Research and Development**

Tropaeolin OO is a versatile compound with several applications in scientific research:

- pH Indicator: Its distinct color change in a low pH range makes it a valuable indicator for titrations and other analytical procedures.[1]
- Biological Staining: It is employed as a stain in histology to provide contrast to cellular components, aiding in their visualization under a microscope.[1]



- Chemical Sensing: Recent research has demonstrated its potential as a chromogenic sensor for the detection of heavy metal ions, such as palladium.[2]
- Dye Manufacturing: It serves as a precursor and a model compound in the development of new azo dyes with tailored properties for various industrial applications.

# Safety and Handling

Tropaeolin OO is an irritant to the skin and eyes.[6] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling the compound. It should be stored in a cool, dry, and well-ventilated area away from strong oxidizing agents. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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